

# Personal protective equipment for handling 2-Hydroxy-5-methyl-3-nitropyridine

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## Compound of Interest

Compound Name: 2-Hydroxy-5-methyl-3-nitropyridine

Cat. No.: B188116

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## Essential Safety and Handling Guide for 2-Hydroxy-5-methyl-3-nitropyridine

This guide provides crucial safety and logistical information for the handling and disposal of **2-Hydroxy-5-methyl-3-nitropyridine**. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

### 1. Hazard Identification and Personal Protective Equipment (PPE)

**2-Hydroxy-5-methyl-3-nitropyridine** is classified as a hazardous chemical that can cause skin and serious eye irritation.[1][2] It may also cause respiratory irritation.[2][3] Therefore, adherence to strict safety protocols and the use of appropriate personal protective equipment are mandatory.

Recommended Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical splash goggles or a face shield worn over safety glasses that meet ANSI Z87.1 or European Standard EN166 standards. <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>	To protect against splashes and sprays that can cause serious eye irritation.
Skin Protection	Chemically resistant gloves (e.g., nitrile), a flame-resistant lab coat, and closed-toe shoes. <a href="#">[4]</a> <a href="#">[6]</a>	To prevent skin contact, which can cause irritation. <a href="#">[1]</a> <a href="#">[2]</a>
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or if dusts/aerosols are generated. <a href="#">[3]</a> <a href="#">[7]</a>	To prevent inhalation, which may lead to respiratory irritation. <a href="#">[2]</a> <a href="#">[3]</a>

#### Quantitative Safety Data Summary:

Parameter	Value	Source
Flash Point	No information available	<a href="#">[1]</a>
Autoignition Temperature	No information available	<a href="#">[1]</a>
Upper Explosive Limit	No data available	<a href="#">[1]</a>
Lower Explosive Limit	No data available	<a href="#">[1]</a>
Vapor Pressure	Negligible	<a href="#">[8]</a>
Specific Gravity	Not available	<a href="#">[8]</a>

## 2. Safe Handling and Storage Procedures

Proper handling and storage are critical to minimize exposure risk.

**Handling:**

- Work in a well-ventilated area, preferably within a chemical fume hood.[6][9]
- Avoid all personal contact, including inhalation of dust or vapors.[8]
- Do not eat, drink, or smoke when using this product.[1][10]
- Wash hands thoroughly after handling.[1][10]
- Keep containers securely sealed when not in use.[8]

**Storage:**

- Store in a cool, dry, and well-ventilated area.[1][6]
- Keep containers tightly closed.[1]
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.  
[1][3]

**3. Emergency and First Aid Protocols**

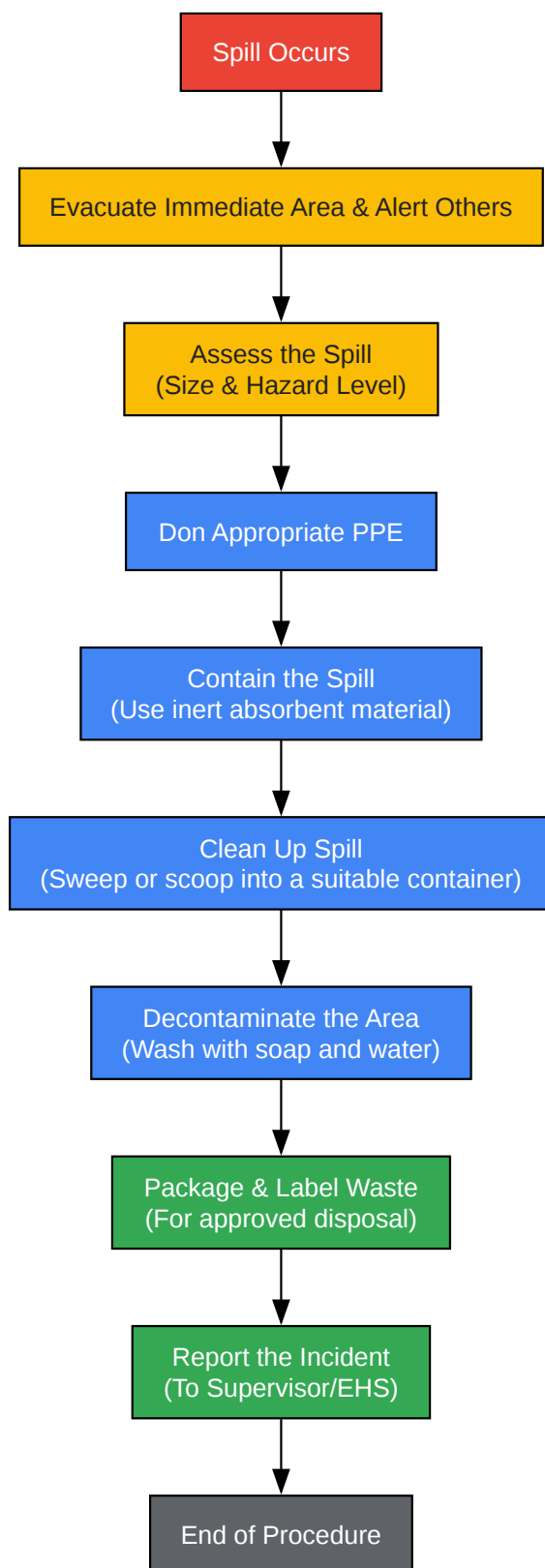
In the event of exposure, immediate action is crucial.

Exposure Type	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][11] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[1][11]
Skin Contact	Immediately remove all contaminated clothing and wash the affected skin with plenty of soap and water for at least 15 minutes.[1][12] If skin irritation occurs, get medical advice/attention.[1]
Inhalation	Move the exposed person to fresh air at once. [12] If not breathing, give artificial respiration.[2] If symptoms persist, call a physician.[1]
Ingestion	Rinse mouth with water.[1] Do NOT induce vomiting. Call a poison center or doctor/physician if you feel unwell.[1]

#### 4. Spill and Disposal Management

A systematic approach to spill cleanup and waste disposal is essential to prevent environmental contamination and further exposure.

Spill Response Workflow:



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Caption: Workflow for responding to a chemical spill.

#### Disposal Plan:

- Dispose of contents and container to an approved waste disposal plant.[1][2]
- Collect residues and place them in sealed, labeled containers for disposal.[8]
- Do not let the product enter drains.[9]

By adhering to these guidelines, you can significantly mitigate the risks associated with handling **2-Hydroxy-5-methyl-3-nitropyridine** and ensure a safe laboratory environment. Always consult the specific Safety Data Sheet (SDS) provided by the manufacturer for the most detailed and up-to-date information.

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